

Technical Guide: tert-Butyl trans-4-formylcyclohexylcarbamate (CAS 181308-57-6)

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Compound of Interest

Compound Name: *Tert-butyl trans-4-formylcyclohexylcarbamate*

Cat. No.: *B068527*

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Introduction

tert-Butyl trans-4-formylcyclohexylcarbamate, with CAS number 181308-57-6, is a valuable bifunctional molecule utilized as a key intermediate in organic synthesis. Its structure incorporates a Boc-protected amine and a reactive aldehyde group on a trans-substituted cyclohexane ring. This unique combination makes it a versatile building block in the synthesis of complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.^{[1][2]} The presence of the tert-butoxycarbonyl (Boc) protecting group allows for selective reactions at the aldehyde functionality, with the potential for subsequent deprotection and modification of the amino group. This guide provides a comprehensive overview of its properties, synthesis, and handling for laboratory professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-butyl trans-4-formylcyclohexylcarbamate** is presented in the table below. These properties are essential for its handling, storage, and use in chemical reactions.

Property	Value	Reference(s)
CAS Number	181308-57-6	[3]
Molecular Formula	C ₁₂ H ₂₁ NO ₃	[3]
Molecular Weight	227.30 g/mol	[4]
Appearance	White to light yellow solid	[2]
Purity	≥ 97%	[3]
Solubility	Slightly soluble in water.	[5]
Storage Conditions	Store at 0-8 °C	[2]

Synonyms:

- trans-4-(tert-Butoxycarbonylamino)cyclohexanecarbaldehyde[2]
- trans-(4-Formyl-cyclohexyl)-carbamic acid tert-butyl ester[6]
- tert-Butyl ((1r,4r)-4-formylcyclohexyl)carbamate[3]

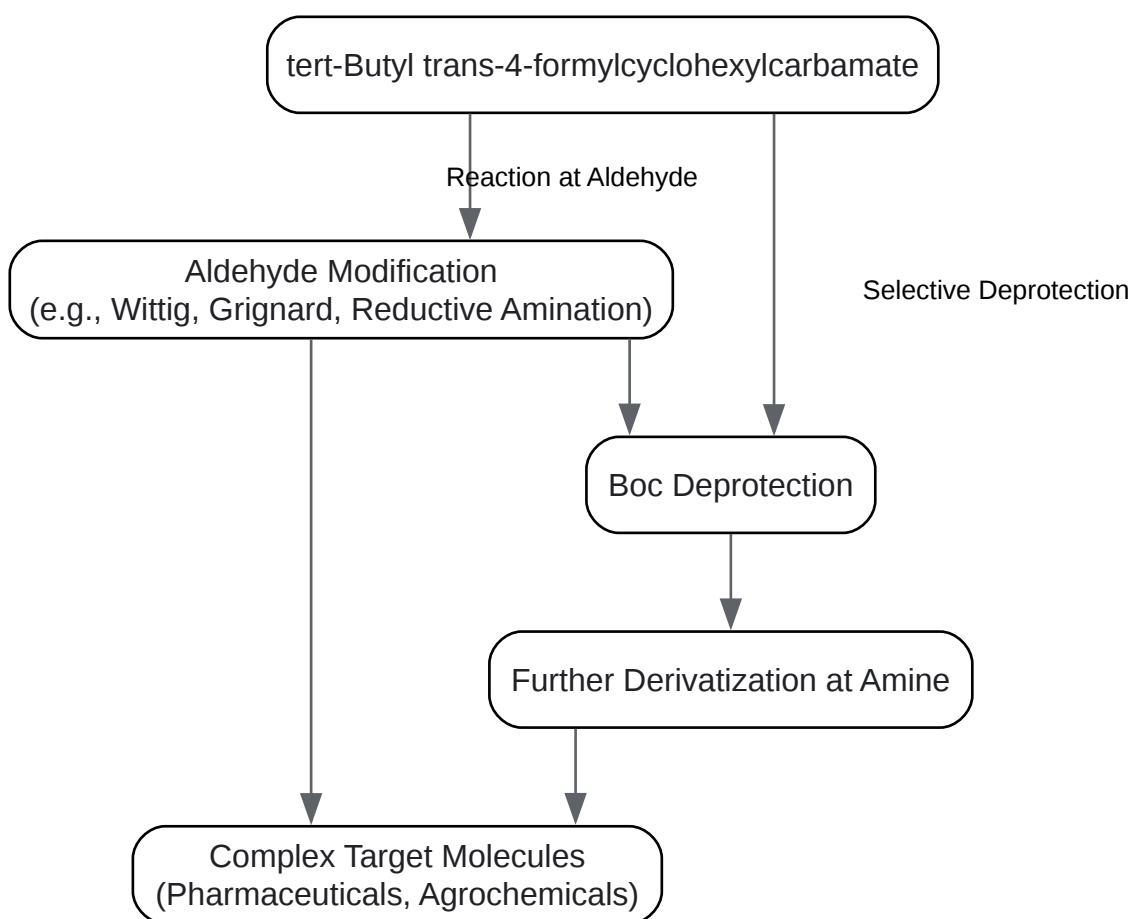
Synthesis

The synthesis of **tert-butyl trans-4-formylcyclohexylcarbamate** typically involves a multi-step process, starting from commercially available precursors. A general synthetic pathway is outlined below, followed by a detailed experimental protocol for the key oxidation step.

Synthetic Pathway Overview

The synthesis generally proceeds via the following key transformations:

- Boc Protection:** Protection of the amino group of a suitable starting material, such as trans-4-aminocyclohexanecarboxylic acid.
- Reduction of Carboxylic Acid:** Conversion of the carboxylic acid functionality to a primary alcohol.
- Oxidation of Alcohol:** Oxidation of the primary alcohol to the desired aldehyde.



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